

# Application Notes and Protocols: Co-treatment with CHS-111

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## Compound of Interest

Compound Name: CHS-111

Cat. No.: B1668922

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A comprehensive review of publicly available scientific literature and clinical trial data did not yield specific information for a compound designated as "**CHS-111**." The search results for "**CHS-111**" and related terms were ambiguous, referring to a variety of unrelated entities and research areas.

It is possible that "**CHS-111**" is an internal, pre-clinical, or otherwise non-publicly disclosed compound designation. The information retrieved encompassed several different areas:

- Genetics and Plant Biology: Studies on Chalcone Synthase (CHS) genes, particularly in rice, which are involved in flavonoid biosynthesis.[1][2]
- Clinical Research and Drug Development:
  - SLC-0111: A compound investigated for the treatment of advanced solid tumors.[3]
  - BIIB111: A therapeutic agent for Choroideremia.[4]
  - CHS-114: A monoclonal antibody targeting CCR8 for solid tumors.[5]
  - RGX-111: A gene therapy approach for Mucopolysaccharidosis type I (MPS I).[6]
- Medical Conditions: Cannabinoid Hyperemesis Syndrome (CHS), a condition resulting from chronic cannabis use.[7][8][9][10]

- Public Health Studies: The Cardiovascular Health Study (CHS), a long-term observational study.[\[11\]](#)
- Biochemical Pathways: Research into the CHS3-mediated defense pathway.[\[12\]](#)
- Mitochondrial Research: Information on CHGN111, an inhibitor of the mitochondrial enzyme CLK-1.[\[13\]](#)

Without a clear identification of the specific compound "**CHS-111**," it is not possible to provide the requested detailed Application Notes and Protocols, including data presentation, experimental protocols, and visualizations of signaling pathways.

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to use a precise and validated identifier, such as a full chemical name, CAS number, or a specific corporate or academic designation that is publicly documented.

Should further clarifying information on the identity of "**CHS-111**" become available, a comprehensive and targeted response can be formulated.

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## References

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